

3-chloro-5-fluoro-2-hydroxybenzaldehyde benzyl ether structure

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Compound of Interest

Compound Name: 2-(Benzyloxy)-3-chloro-5-fluorobenzaldehyde

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Advanced Structural and Synthetic Profiling of **2-(Benzyloxy)-3-chloro-5-fluorobenzaldehyde**

Executive Summary

Halogenated salicylaldehydes are privileged scaffolds in medicinal chemistry, serving as critical precursors for Schiff base ligands, metallodrugs, and complex heterocyclic Active Pharmaceutical Ingredients (APIs). Among these, the strategically protected derivative, **2-(benzyloxy)-3-chloro-5-fluorobenzaldehyde**, offers unique orthogonal reactivity. This technical whitepaper provides an in-depth analysis of its physicochemical properties, synthetic methodology, and downstream applications, designed to guide researchers and drug development professionals in leveraging this building block.

Physicochemical and Structural Profiling

The dual-halogenation pattern (3-chloro, 5-fluoro) on the aromatic ring profoundly influences the molecule's electronic distribution and steric profile. The precursor, 3-chloro-5-fluoro-2-hydroxybenzaldehyde, exhibits strong intramolecular hydrogen bonding between the phenolic proton and the formyl oxygen, with an O-H...O distance of approximately 2.62 Å^[1]. Masking

this phenol as a benzyl ether disrupts the hydrogen bond, altering the conformational dynamics and increasing the lipophilicity of the scaffold.

Parameter	Value / Description
Chemical Name	2-(Benzyloxy)-3-chloro-5-fluorobenzaldehyde
CAS Registry Number	2586126-33-0[2]
Precursor CAS Number	82128-69-6 (3-Chloro-5-fluoro-2-hydroxybenzaldehyde)[3]
Molecular Formula	C14H10ClFO2
Molecular Weight	264.68 g/mol [2]
SMILES String	<chem>O=Cc1cc(F)cc(Cl)c1OCC2CCCCC2</chem>
Monoisotopic Mass (Precursor)	173.99 Da[4]
Key Functional Groups	Formyl (Aldehyde), Benzyl Ether, Aryl Fluoride, Aryl Chloride

Synthetic Methodology & Causality

The synthesis of **2-(benzyloxy)-3-chloro-5-fluorobenzaldehyde** is achieved via a regioselective Williamson etherification[5]. The protocol below outlines the step-by-step methodology, emphasizing the causality behind reagent selection and establishing a self-validating system for quality control.

Step 1: Preparation of the Reaction Matrix

- Action: Dissolve 1.0 equivalent of 3-chloro-5-fluoro-2-hydroxybenzaldehyde in anhydrous N,N-Dimethylformamide (DMF) under an inert nitrogen atmosphere.
- Causality: DMF is selected as a polar aprotic solvent. It effectively solvates the potassium cations during the subsequent deprotonation step, leaving the phenoxide anion highly "naked" and nucleophilic. This significantly accelerates the SN2 alkylation trajectory.

Step 2: Base-Mediated Deprotonation

- Action: Introduce 1.5 equivalents of anhydrous Potassium Carbonate (K_2CO_3) and stir at ambient temperature for 30 minutes.
- Causality: The precursor's phenolic -OH is highly acidic due to the electron-withdrawing effects of the ortho-chloro, para-fluoro, and ortho-formyl groups. K_2CO_3 is a mild, non-nucleophilic base that quantitatively deprotonates the phenol without triggering undesired Cannizzaro reactions or aldol condensations at the sensitive aldehyde moiety[5].

Step 3: Electrophilic Alkylation (SN_2)

- Action: Add 1.1 equivalents of Benzyl Bromide (BnBr) dropwise. Elevate the reaction temperature to 60°C and maintain vigorous stirring for 4–6 hours.
- Causality: The mild thermal input overcomes the activation energy barrier for the SN_2 attack of the phenoxide onto the benzylic carbon, displacing the bromide leaving group. The temperature is capped at 60°C to prevent thermal degradation of the formyl group.

Step 4: Self-Validating Checkpoint (In-Process Control)

- Action: Monitor the reaction progression via Thin-Layer Chromatography (TLC) using a Hexane/Ethyl Acetate (4:1) mobile phase.
- Validation: The system validates itself when the highly fluorescent, lower- R_f starting material spot (due to the polar free phenol) is entirely consumed and replaced by a higher- R_f product spot (the less polar benzyl ether).

Step 5: Aqueous Workup and Isolation

- Action: Quench the reaction mixture with ice-cold distilled water. Extract the aqueous phase with Ethyl Acetate (3x). Wash the combined organic layers extensively with brine (5x) to partition and remove the DMF. Dry over anhydrous Na_2SO_4 , filter, and concentrate in vacuo.

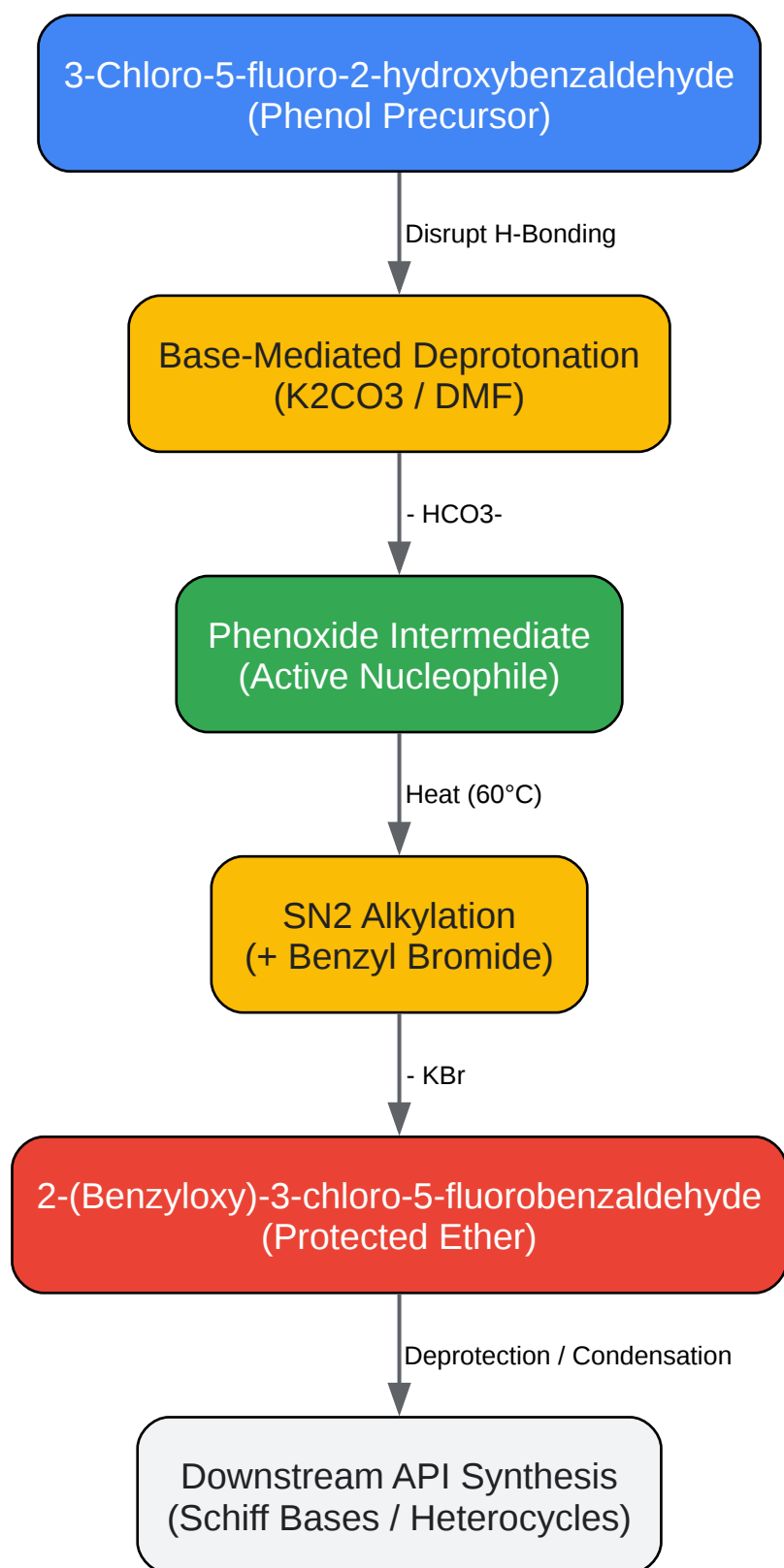
Step 6: Analytical Validation (NMR)

- Validation: Purify the crude product via silica gel flash chromatography. The structural integrity is self-validated via 1H -NMR spectroscopy. Successful etherification is confirmed by two critical spectral shifts:

- The complete disappearance of the phenolic -OH proton signal (typically observed far downfield at ~11 ppm due to intramolecular hydrogen bonding)[[1](#)].
- The appearance of a sharp benzylic -CH₂- singlet integrating to two protons at approximately 5.1–5.2 ppm.

Mechanistic Workflow

The following diagram illustrates the logical progression from the hydrogen-bonded phenol precursor through the active phenoxide intermediate, culminating in the protected ether and its downstream applications.



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Fig 1: Mechanistic workflow of base-mediated benzylation and downstream API applications.

Applications in Drug Development

The strategic design of **2-(benzyloxy)-3-chloro-5-fluorobenzaldehyde** makes it a highly versatile building block in medicinal chemistry:

- **Orthogonal Protection Strategy:** The benzyl ether serves as a robust protecting group, shielding the reactive phenol during aggressive nucleophilic additions to the aldehyde (e.g., Grignard reactions, reductive aminations). Once the desired carbon-carbon or carbon-nitrogen bonds are formed, the benzyl group can be selectively cleaved via catalytic hydrogenolysis (Pd/C, H₂) or Lewis acid treatment (e.g., BBr₃) without affecting the halogen substituents.
- **Halogenated Pharmacophore Optimization:** The specific placement of halogens modulates both the lipophilicity (logP) and the metabolic stability of the resulting APIs. The fluorine atom at the 5-position acts as a metabolic block, preventing rapid cytochrome P450-mediated aromatic oxidation. Simultaneously, the chlorine atom at the 3-position introduces steric bulk, forcing the molecule into specific conformational states that can enhance binding affinity within target protein pockets.
- **Advanced Ligand Design:** Condensation of the deprotected aldehyde with primary amines yields complex Schiff bases (salens and salimines). These act as multidentate chelators for transition metals, forming metallodrug complexes (e.g., Ruthenium or Platinum complexes) that are actively investigated for targeted oncology applications.

References

- [4] Title: PubChemLite: 3-chloro-5-fluoro-2-hydroxybenzaldehyde | Source: uni.lu / PubChem | URL: [\[Link\]](#)
- [2] Title: 2586126-33-0 | **2-(benzyloxy)-3-chloro-5-fluorobenzaldehyde** | Source: Boroncore | URL: [\[Link\]](#)
- [1] Title: Crystallographic and spectroscopic characterization of 3-chloro-5-fluoro-salicylaldehyde | Source: IUCr Data | URL: [\[Link\]](#)
- [5] Title: Synthesis by Substitution | Source: Thieme E-Books | URL: [\[Link\]](#)

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Sources

- [1. journals.iucr.org \[journals.iucr.org\]](https://journals.iucr.org)
- [2. 2586126-33-0 | 2-\(benzyloxy\)-3-chloro-5-fluorobenzaldehyde | Boroncore \[boroncore.com\]](#)
- [3. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [4. PubChemLite - 3-chloro-5-fluoro-2-hydroxybenzaldehyde \(C7H4ClFO2\) \[pubchemlite.lcsb.uni.lu\]](#)
- [5. Thieme E-Books & E-Journals \[thieme-connect.de\]](https://thieme-connect.de)
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